

spectroscopic data of 3-Chloro-2-hydroxypyridine (NMR, IR, MS)

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Compound of Interest

Compound Name: 3-Chloro-2-hydroxypyridine

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An In-depth Technical Guide to the Spectroscopic Characterization of **3-Chloro-2-hydroxypyridine**

Authored by: A Senior Application Scientist

Introduction

3-Chloro-2-hydroxypyridine (C_5H_4ClNO , MW: 129.54 g/mol) is a substituted pyridine derivative of significant interest in medicinal chemistry and materials science.^[1] Its utility as a synthetic intermediate necessitates a robust and unambiguous analytical characterization. This guide provides an in-depth analysis of the core spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **3-Chloro-2-hydroxypyridine**. We will delve into the causality behind experimental choices and the interpretation of the resulting spectra, with a central focus on the compound's tautomeric nature.

A critical aspect of the chemistry of 2-hydroxypyridines is the tautomeric equilibrium between the hydroxy (lactim) form and the pyridone (lactam) form. This equilibrium is highly sensitive to the solvent environment and the nature of substituents on the pyridine ring.^{[2][3]} Theoretical

and experimental studies have shown that while the parent 2-hydroxypyridine favors the pyridone form in polar solvents, chlorination at the 3- or 4-position can result in comparable populations of both tautomers.[4][5] This guide will interpret the spectroscopic data in the context of this dynamic equilibrium.

Molecular Structure and Tautomerism

3-Chloro-2-hydroxypyridine exists as two principal tautomers: **3-chloro-2-hydroxypyridine** (the lactim form) and 3-chloro-1H-pyridin-2-one (the lactam form). The equilibrium between these two forms is a key determinant of the compound's spectroscopic signature.

Caption: Tautomeric equilibrium of **3-Chloro-2-hydroxypyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the detailed molecular structure of **3-Chloro-2-hydroxypyridine**. The choice of solvent is critical, as it influences the tautomeric equilibrium and the observation of exchangeable protons (OH and NH). Protic solvents like D₂O or CD₃OD can lead to the exchange of these protons, causing their signals to broaden or disappear. Aprotic polar solvents like DMSO-d₆ are often preferred as they slow down this exchange, allowing for the observation of both OH and NH signals and their couplings.

¹H NMR Analysis

The ¹H NMR spectrum of **3-Chloro-2-hydroxypyridine** will exhibit three signals in the aromatic region corresponding to the three protons on the pyridine ring. The chemical shifts and coupling patterns are influenced by the electron-withdrawing effects of the chlorine atom and the hydroxyl/carbonyl group.

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~7.3 - 7.5	Doublet of doublets (dd)	$J(\text{H4}, \text{H5}) \approx 7-8$, $J(\text{H4}, \text{H6}) \approx 1-2$
H-5	~6.8 - 7.0	Triplet (t) or dd	$J(\text{H5}, \text{H4}) \approx 7-8$, $J(\text{H5}, \text{H6}) \approx 6-7$
H-6	~7.8 - 8.0	Doublet of doublets (dd)	$J(\text{H6}, \text{H5}) \approx 6-7$, $J(\text{H6}, \text{H4}) \approx 1-2$
OH/NH	Variable (broad singlet)	bs	-

Note: These are predicted values based on data for related compounds and substituent effects. Actual values may vary depending on the solvent and concentration.

Causality of Assignments:

- H-6: This proton is adjacent to the electronegative nitrogen atom, causing it to be the most deshielded and appear at the highest chemical shift.
- H-4 and H-5: These protons are influenced by the chlorine and hydroxyl/carbonyl groups. The exact chemical shifts will depend on the dominant tautomeric form.
- OH/NH Proton: The chemical shift of this proton is highly variable and depends on the solvent, concentration, and temperature due to hydrogen bonding and chemical exchange. In the lactam form, the NH proton signal is expected, while in the lactim form, an OH proton signal would be present.

¹³C NMR Analysis

The ¹³C NMR spectrum will show five distinct signals for the five carbon atoms in the pyridine ring. The chemical shifts are indicative of the electronic environment of each carbon.

Carbon	Predicted Chemical Shift (ppm)
C-2	~160 - 165
C-3	~125 - 130
C-4	~135 - 140
C-5	~120 - 125
C-6	~145 - 150

Note: These are predicted values. The C-2 signal is particularly sensitive to the tautomeric form, appearing as a C-O signal in the lactim form or a C=O signal in the lactam form.

Causality of Assignments:

- C-2: This carbon is bonded to both nitrogen and oxygen (or is part of a carbonyl group) and will be the most deshielded.
- C-3: This carbon is directly attached to the chlorine atom, which will influence its chemical shift.
- C-4, C-5, C-6: The chemical shifts of these carbons are determined by their position relative to the nitrogen and the substituents.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **3-Chloro-2-hydroxypyridine** in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d₆) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Acquisition:
 - Tune and shim the probe for the specific sample.
 - Acquire a standard one-dimensional ¹H spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.

- Reference the spectrum to the residual solvent peak (e.g., DMSO at 2.50 ppm).
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - A larger number of scans will be required compared to ¹H NMR due to the lower natural abundance of ¹³C.
 - Reference the spectrum to the solvent peak (e.g., DMSO-d₆ at 39.52 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is particularly useful for identifying the dominant tautomeric form of **3-Chloro-2-hydroxypyridine** by probing the vibrational frequencies of its functional groups. The presence of a strong absorption band in the carbonyl region (1650-1700 cm⁻¹) is a clear indicator of the lactam (pyridone) form.[\[6\]](#)[\[7\]](#)

Wavenumber (cm ⁻¹)	Vibration	Functional Group	Tautomer Indicated
3000 - 3400 (broad)	O-H Stretch	Hydroxyl	Lactim
2800 - 3200 (broad)	N-H Stretch	Amide	Lactam
1650 - 1690 (strong)	C=O Stretch	Carbonyl	Lactam
~1600	C=C and C=N Stretch	Aromatic Ring	Both
1000 - 1200	C-O Stretch	Phenolic C-O	Lactim
700 - 800	C-Cl Stretch	Chloroalkane	Both

Interpretation: The IR spectrum will provide crucial evidence for the tautomeric equilibrium. If the lactam form is dominant, a strong absorption around 1685 cm⁻¹ for the C=O stretch is expected, along with a broad N-H stretching band.[\[6\]](#) Conversely, the predominance of the lactim form would be indicated by a broad O-H stretch and the absence of a strong carbonyl absorption. An ATR-IR spectrum of **3-Chloro-2-hydroxypyridine** is available from Bio-Rad Laboratories, Inc.[\[1\]](#)

Experimental Protocol for ATR-IR Spectroscopy

- Sample Preparation: Place a small amount of the solid **3-Chloro-2-hydroxypyridine** sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Record a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to ensure good contact between the sample and the crystal.
 - Record the sample spectrum over the range of 4000-400 cm^{-1} .
 - The final spectrum is automatically ratioed against the background spectrum to produce the absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **3-Chloro-2-hydroxypyridine**, further confirming its identity.

Expected Observations:

- Molecular Ion Peak (M^+): The molecular weight of **3-Chloro-2-hydroxypyridine** is approximately 129.54 g/mol. Due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio), the mass spectrum will show a characteristic isotopic pattern for the molecular ion.^[8] There will be a peak at m/z 129 (for the molecule with ^{35}Cl) and a smaller peak at m/z 131 (for the molecule with ^{37}Cl) in an approximate 3:1 intensity ratio.^[1]
- Key Fragment Ions: The fragmentation of the molecular ion can provide structural information. Common fragmentation pathways for chloropyridines involve the loss of a chlorine atom or a molecule of HCl.^{[8][9]}
 - $[M-\text{Cl}]^+$: Loss of a chlorine atom would result in a fragment at m/z 94.

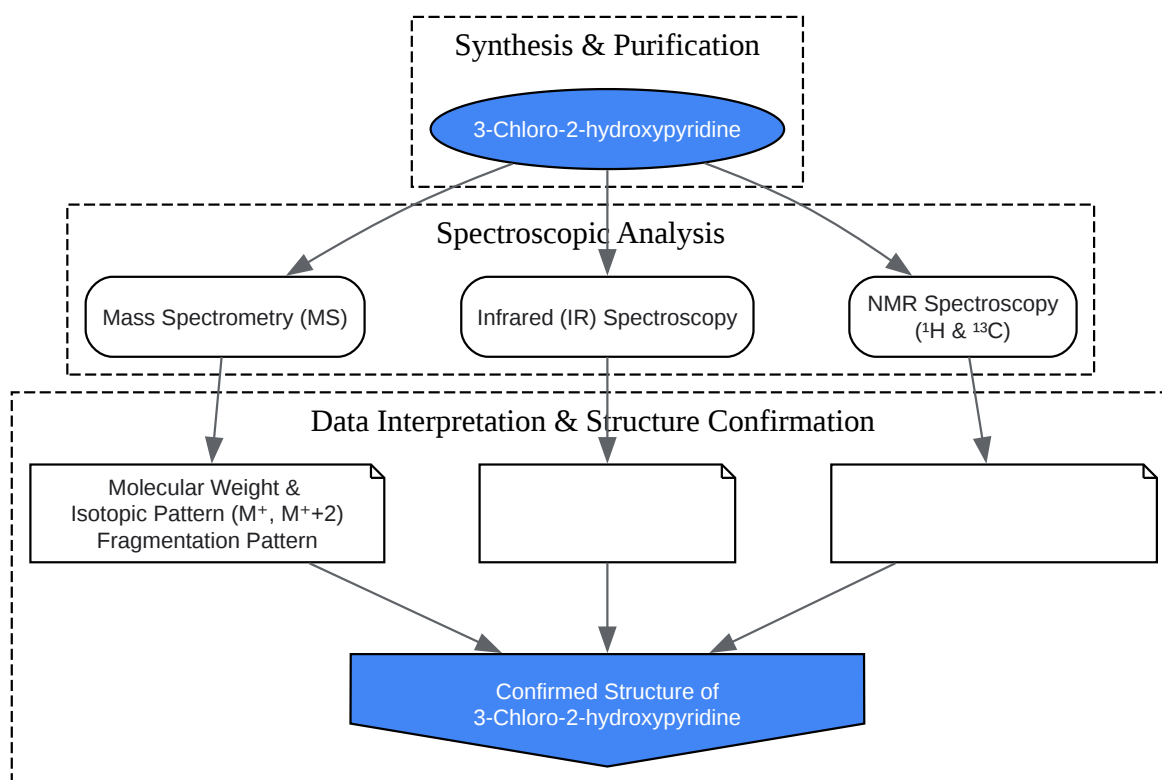
- $[M-CO]^+$ or $[M-CHO]^+$: Loss of carbon monoxide (from the lactam form) would lead to a fragment at m/z 101. This is a reported major fragment.[\[1\]](#)
- $[M-HCl]^+$: Loss of HCl can also occur, leading to a fragment at m/z 93.

Experimental Protocol for Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization: Use a suitable ionization technique, such as Electron Impact (EI) or Electrospray Ionization (ESI). EI is a common technique that often induces fragmentation.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The abundance of each ion is measured, and a mass spectrum is generated.

Integrated Spectroscopic Analysis Workflow

A comprehensive characterization of **3-Chloro-2-hydroxypyridine** is achieved by integrating the data from NMR, IR, and MS.



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Caption: Integrated workflow for spectroscopic characterization.

By following this workflow, researchers can confidently confirm the identity and structure of **3-Chloro-2-hydroxypyridine**, taking into account its important tautomeric properties. The combination of these techniques provides a self-validating system for structural elucidation, ensuring the high level of scientific integrity required in research and drug development.

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